

A Technical Guide to the Physical Properties of Br-PEG4-OH

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Compound of Interest

Compound Name: **Br-PEG4-OH**

Cat. No.: **B1667892**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of 1-Bromo-4-hydroxy-tetraethylene glycol (**Br-PEG4-OH**). The information is compiled from various chemical suppliers and databases to assist researchers and professionals in drug development and other scientific fields.

Core Physical Properties

Br-PEG4-OH is a bifunctional molecule featuring a terminal bromide and a hydroxyl group, connected by a flexible tetraethylene glycol linker. These functional groups make it a valuable building block in chemical synthesis, particularly in the construction of Proteolysis Targeting Chimeras (PROTACs) and other complex molecules. Its physical characteristics are crucial for handling, reaction setup, and purification.

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **Br-PEG4-OH**. It is important to note that some of these values are predicted based on computational models and may vary slightly from experimentally determined values.

Property	Value	Source(s)
Molecular Weight	257.12 g/mol	[1] [2] [3] [4]
Chemical Formula	C ₈ H ₁₇ BrO ₄	[1] [2] [4]
Density (Predicted)	1.350 ± 0.06 g/cm ³	[2] [5]
Boiling Point (Predicted)	321.7 ± 27.0 °C at 760 mmHg	[2]
Exact Mass	256.0310 g/mol	[1] [4]

Qualitative Physical Properties

Property	Description	Source(s)
Appearance	Colorless to light yellow oily liquid.	[2] [6] [7]
Solubility	Soluble in water and organic solvents.	[6]
Stability	Stable, but may be sensitive to light.	[6]
Storage	For short-term storage (days to weeks), keep dry, dark, and at 0 - 4 °C. For long-term storage (months to years), store at -20 °C.	[4]

Chemical Structure and Key Properties

The following diagram illustrates the chemical structure of **Br-PEG4-OH** and highlights its key physical properties.

Br-PEG4-OH: Structure and Physical Properties

Br-PEG4-OH

Br-CH₂CH₂-O-CH₂CH₂-O-CH₂CH₂-O-CH₂CH₂-OH

Physical Properties

Molecular Weight
257.12 g/molChemical Formula
C₈H₁₇BrO₄Density (Predicted)
1.350 ± 0.06 g/cm³Boiling Point (Predicted)
321.7 ± 27.0 °CAppearance
Colorless to Light Yellow Liquid[Click to download full resolution via product page](#)

Caption: Chemical structure and key physical properties of **Br-PEG4-OH**.

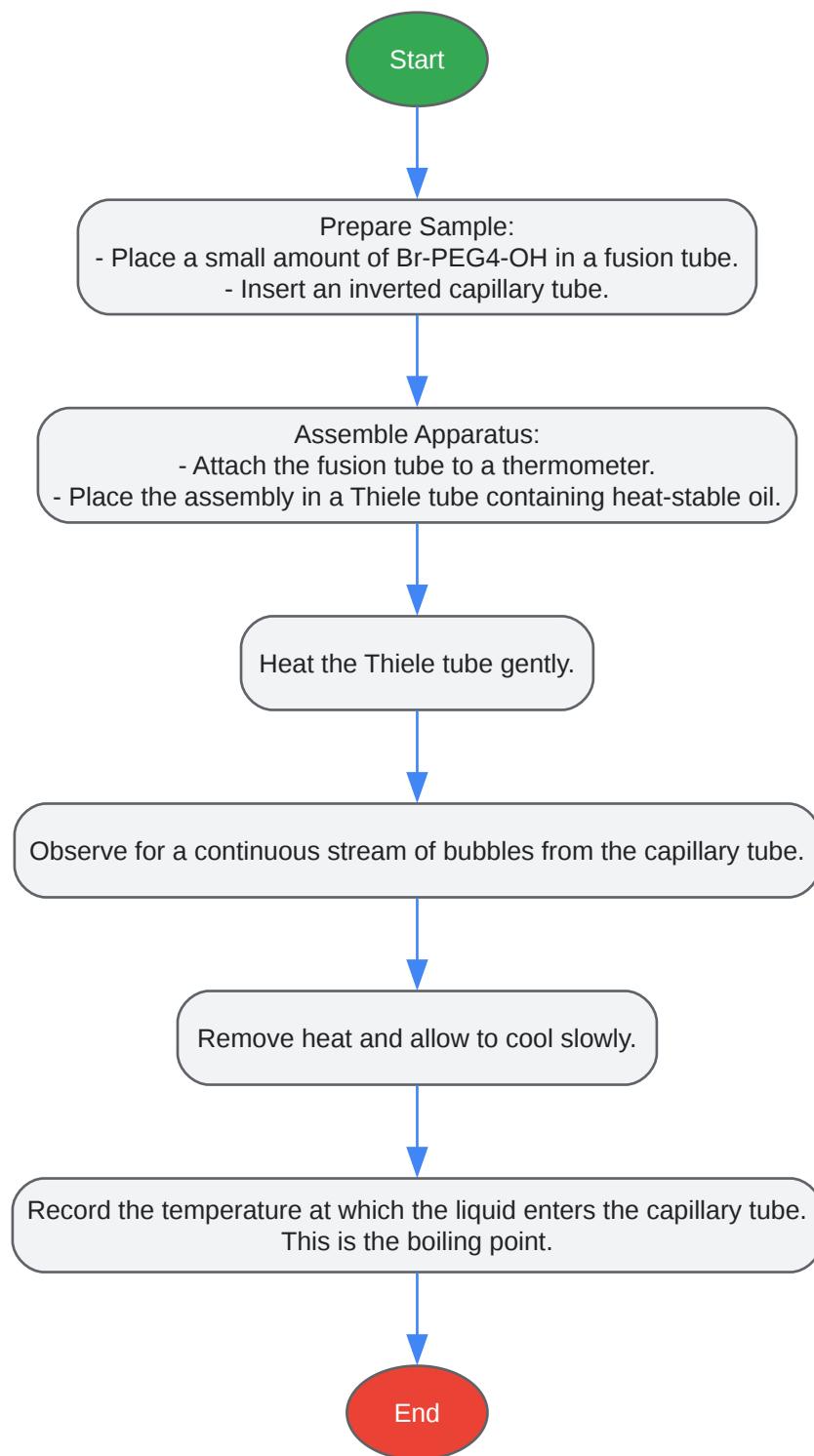
Experimental Protocols for Determination of Physical Properties

While specific experimental protocols for **Br-PEG4-OH** are not readily available in the public domain, standard methodologies for determining the physical properties of liquid organic compounds are well-established. The following outlines general procedures that can be adapted for the characterization of **Br-PEG4-OH**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a liquid like **Br-PEG4-OH**, a common and effective method is the use of a Thiele tube or a simple distillation apparatus.

Workflow for Boiling Point Determination using a Thiele Tube:

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Caption: Workflow for determining the boiling point of a liquid using the Thiele tube method.

Key Steps:

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted into the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, and the assembly is immersed in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
- **Heating:** The side arm of the Thiele tube is gently heated, which ensures uniform temperature distribution through convection currents.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, a steady stream of vapor bubbles from the sample will emerge from the capillary tip.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid like **Br-PEG4-OH** involves the use of a pycnometer or, more simply, a calibrated micropipette and an analytical balance.

Key Steps:

- **Mass of Empty Container:** The mass of a clean, dry container (e.g., a small volumetric flask or vial) is accurately measured on an analytical balance.
- **Volume of Liquid:** A precise volume of **Br-PEG4-OH** is dispensed into the container using a calibrated micropipette.
- **Mass of Container and Liquid:** The mass of the container with the liquid is measured.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.

Determination of Solubility

The solubility of **Br-PEG4-OH** in various solvents can be determined qualitatively.

Key Steps:

- Solvent Addition: A small, measured amount of **Br-PEG4-OH** is placed in a test tube.
- Solute Addition: A specific volume of the solvent to be tested is added.
- Mixing: The mixture is agitated (e.g., by vortexing) to ensure thorough mixing.
- Observation: The mixture is observed to see if the **Br-PEG4-OH** dissolves completely to form a homogeneous solution. This can be repeated with increasing amounts of solute to estimate the solubility limit.

This guide provides a foundational understanding of the physical properties of **Br-PEG4-OH**. For critical applications, it is recommended that these properties be confirmed experimentally under the specific conditions of use.

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